

Comprehensive Safety and Handling Guide for 3-Chloro-4-fluorotoluene

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Compound of Interest

Compound Name: 3-Chloro-4-fluorotoluene

Cat. No.: B074489

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This guide provides essential, immediate safety and logistical information for the handling, storage, and disposal of **3-Chloro-4-fluorotoluene** (CAS No: 1513-25-3). The following procedural guidance is designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Hazard Identification and Physicochemical Properties

3-Chloro-4-fluorotoluene is a flammable liquid that poses several health risks. It is crucial to understand its properties and hazards before handling. The compound is known to cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Hazard Summary

Hazard Classification	GHS Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor [1] [2] [3]
Skin irritation (Category 2)	H315: Causes skin irritation [1] [2] [3]
Eye irritation (Category 2)	H319: Causes serious eye irritation [1] [2] [3]

| Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation |
H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[3\]](#) |

Table 2: Physicochemical Data

Property	Value
Molecular Formula	C ₇ H ₆ ClF[1][4][5]
Molecular Weight	144.57 g/mol [1][4][5]
Appearance	Colorless to light yellow transparent liquid[4][6][7]
Boiling Point	167°C[4][6][7]
Flash Point	45.4°C[4][6][7]
Density	1.358 g/cm ³ [4][6][7]
Vapor Pressure	2.31 mmHg at 25°C[4]
UN Number	1993[4]

| Transport Hazard Class | 3[4] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **3-Chloro-4-fluorotoluene**. All PPE should be inspected for integrity before each use.

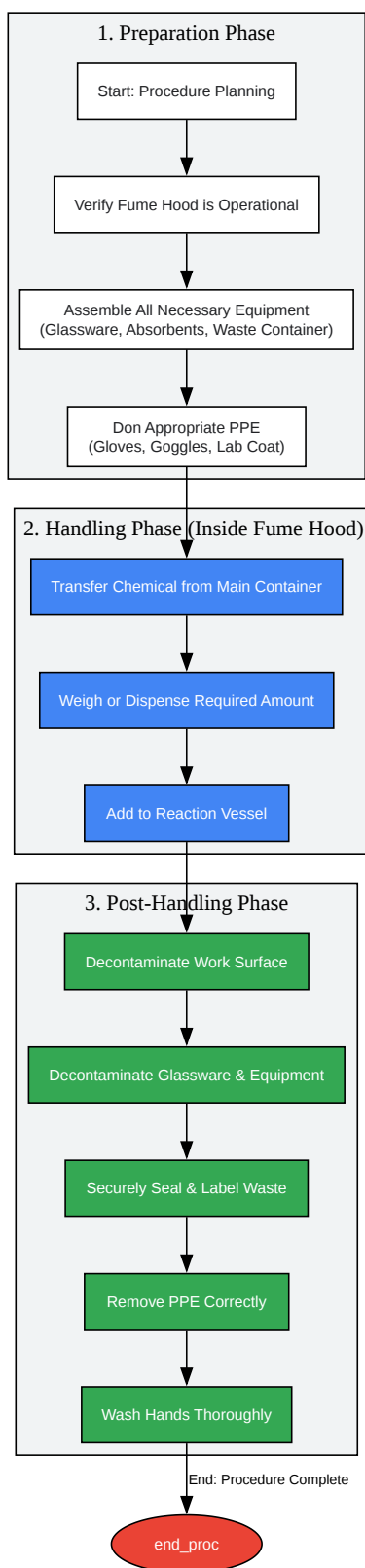
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye & Face Protection	Chemical safety goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[8] A full-face shield is recommended if there is a significant splash risk.	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of them in accordance with laboratory practices.	Prevents skin contact, as the chemical causes skin irritation.[1][3]
Body Protection	Standard laboratory coat. For larger quantities or increased splash risk, a chemical-resistant apron and sleeves are recommended.	Protects skin from accidental contact and contamination of personal clothing.[3][9]

| Respiratory Protection | Not required under normal laboratory conditions with adequate ventilation (e.g., in a certified chemical fume hood).[3][8] For spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary.[8] | Protects against inhalation of vapors, which can cause respiratory tract irritation.[1][3] |

Operational Plan: Safe Handling Protocol

Adherence to a strict operational workflow is critical for safety. All handling of **3-Chloro-4-fluorotoluene** should occur within a certified chemical fume hood.



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Caption: Workflow for the safe handling of **3-Chloro-4-fluorotoluene**.

Step-by-Step Methodology:

- Preparation:
 - Ensure a certified chemical fume hood is functioning correctly.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment, including glassware, non-sparking tools, and a designated hazardous waste container, inside the fume hood.[\[3\]](#)[\[8\]](#)
 - Don the required PPE as specified in Table 3.
- Handling:
 - Ground and bond containers when transferring the material to prevent static discharge.[\[8\]](#)
 - Carefully perform all transfers, such as weighing or adding to a reaction, within the fume hood to contain any vapors.
 - Keep the primary container tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Post-Handling:
 - Wipe down the work surface and any contaminated equipment with an appropriate solvent.
 - Collect all contaminated materials (e.g., bench paper, gloves) in the designated hazardous waste container.
 - Remove PPE, avoiding self-contamination, and wash hands thoroughly with soap and water.

Logistical Plan: Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)[\[6\]](#)

- The storage location should be a designated flammables area, away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)[\[6\]](#)
- Avoid storage with incompatible materials such as strong oxidizing agents.[\[10\]](#)

Spill and Emergency Procedures:

In the event of a spill or exposure, follow these immediate procedures.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [8] [11]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Seek medical attention if irritation develops or persists. [8] [11]
Inhalation	Move the victim to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor. [8] [11]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[8\]](#)[\[11\]](#) |

Spill Response Protocol (Minor Spill within Fume Hood):

- Alert personnel in the immediate area.
- Ensure all ignition sources are removed.[\[3\]](#)[\[8\]](#)
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite, or chemical absorbent pads).[\[3\]](#)[\[8\]](#)

- Using non-sparking tools, carefully collect the absorbed material and place it into a sealed, labeled hazardous waste container.[3][8]
- Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Waste Disposal Plan: All waste containing **3-Chloro-4-fluorotoluene** must be treated as hazardous waste and disposed of in accordance with all local, regional, and national regulations.[8][12]

- Collection: Collect all chemical waste, including contaminated disposables like gloves and bench paper, in a dedicated, compatible, and clearly labeled hazardous waste container.[12] Do not mix with other waste streams.
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-Chloro-4-fluorotoluene**".
- Storage: Keep the waste container sealed and store it in a designated, secure area away from general laboratory traffic.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste management company.[8][13] Handle uncleaned empty containers as you would the product itself.

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